

# In-Depth Technical Guide to the Physical Properties of 3-Methylanisole-d3

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## Compound of Interest

Compound Name: 3-Methylanisole-d3

Cat. No.: B1623758

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## Introduction

**3-Methylanisole-d3**, the deuterated isotopologue of 3-methylanisole, is a valuable compound in pharmaceutical research and development, particularly in metabolic studies and as an internal standard in analytical chemistry. Its physical properties are crucial for its handling, formulation, and application. This technical guide provides a comprehensive overview of the core physical properties of **3-Methylanisole-d3**. While specific experimental data for the deuterated species is scarce, the physical properties are largely governed by the non-deuterated parent compound, 3-methylanisole. Therefore, the data presented herein for 3-methylanisole serves as a robust proxy for its d3 analogue, with expected minor deviations due to the kinetic isotope effect.

## Core Physical Properties

The physical characteristics of 3-Methylanisole are summarized in the table below. These values are considered to be very close approximations for **3-Methylanisole-d3**.

Property	Value
Chemical Formula	C <sub>8</sub> H <sub>7</sub> D <sub>3</sub> O
Molecular Weight	125.18 g/mol (calculated)
Appearance	Clear, colorless to pale yellow liquid[1]
Boiling Point	175-176 °C[2][3][4]
Melting Point	-47 °C[3]
Density	0.969 g/mL at 25 °C[2][3][4]
Refractive Index (n <sub>D</sub> <sup>20</sup> )	1.513[2][3][4]
Solubility	Insoluble in water; Soluble in alcohol and ether[3]
Vapor Pressure	1.8 mmHg at 25 °C[3]

Note on Isotopic Effects: The primary difference between 3-Methylanisole and **3-Methylanisole-d3** is the increased mass due to the three deuterium atoms in the methoxy group. This will result in a slightly higher molecular weight for the deuterated compound. Other physical properties such as boiling point, melting point, and density are expected to be very similar, with minor increases being theoretically possible due to stronger intermolecular van der Waals forces.

## Spectroscopic Properties

Deuterium labeling is most significantly observed in spectroscopic analysis.

- Mass Spectrometry (MS): In the mass spectrum of **3-Methylanisole-d3**, the molecular ion peak (M<sup>+</sup>) will be observed at m/z = 125, which is 3 units higher than that of the non-deuterated compound (m/z = 122). The fragmentation pattern will also be influenced by the presence of deuterium.
- Nuclear Magnetic Resonance (NMR) Spectroscopy:

- $^1\text{H}$  NMR: The proton NMR spectrum of **3-Methylanisole-d3** will lack the characteristic singlet of the methoxy group protons ( $\text{O}-\text{CH}_3$ ), which typically appears around 3.7-3.8 ppm. The aromatic proton signals will remain unaffected.
- $^{13}\text{C}$  NMR: The carbon of the deuterated methoxy group ( $-\text{OCD}_3$ ) will exhibit a triplet in the proton-coupled  $^{13}\text{C}$  NMR spectrum due to coupling with deuterium (spin  $I=1$ ). In a proton-decoupled  $^{13}\text{C}$  NMR, this carbon signal will be significantly attenuated or absent depending on the spectrometer's settings. The chemical shift of this carbon will also be slightly shifted upfield compared to the non-deuterated analogue.

## Experimental Protocols

The following are detailed, standard methodologies for the determination of the key physical properties of liquid organic compounds like **3-Methylanisole-d3**.

### Boiling Point Determination (Capillary Method)

This method is suitable for small quantities of liquid.

Apparatus:

- Thiele tube or oil bath
- Thermometer (calibrated)
- Capillary tube (sealed at one end)
- Small test tube
- Heating source (Bunsen burner or hot plate)
- Stand and clamp

Procedure:

- A few drops of the liquid sample (**3-Methylanisole-d3**) are placed into the small test tube.<sup>[5]</sup>

- A capillary tube, sealed at one end, is placed in the test tube with the open end submerged in the liquid.[\[2\]](#)
- The test tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.
- The assembly is clamped and immersed in a Thiele tube or an oil bath.[\[2\]](#)
- The bath is heated gently and evenly.[\[2\]](#)
- As the temperature approaches the boiling point, a stream of bubbles will emerge from the open end of the capillary tube.[\[5\]](#)
- The heating is discontinued, and the bath is allowed to cool slowly.
- The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.[\[5\]](#)[\[6\]](#)

## Density Determination (Pycnometer Method)

This method provides an accurate measurement of the density of a liquid.

Apparatus:

- Pycnometer (a specific gravity bottle with a known volume)
- Analytical balance
- Thermometer
- Water bath

Procedure:

- The empty, clean, and dry pycnometer is accurately weighed on an analytical balance.
- The pycnometer is filled with the liquid sample (**3-Methylanisole-d3**), ensuring no air bubbles are trapped.

- The filled pycnometer is placed in a water bath at a constant temperature (e.g., 25 °C) until it reaches thermal equilibrium.
- The volume is adjusted precisely to the calibration mark, and any excess liquid is carefully removed from the outside.
- The filled pycnometer is weighed again.
- The density is calculated by dividing the mass of the liquid (weight of filled pycnometer minus weight of empty pycnometer) by the known volume of the pycnometer.[7][8]

## Refractive Index Measurement (Abbe Refractometer)

The refractive index is a measure of how light bends as it passes through a substance.

Apparatus:

- Abbe refractometer
- Constant temperature water bath
- Dropper
- Solvent for cleaning (e.g., ethanol or acetone)
- Soft tissue

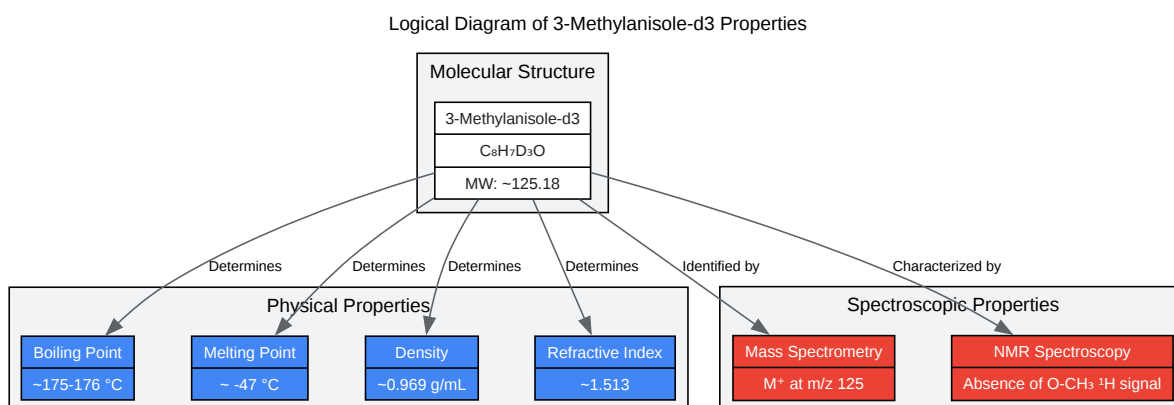
Procedure:

- The prisms of the Abbe refractometer are cleaned with a suitable solvent and dried with a soft tissue.[9]
- A few drops of the liquid sample (**3-Methylanisole-d3**) are placed on the surface of the lower prism using a dropper.[9]
- The prisms are closed and locked.
- Water from a constant temperature bath (e.g., 20 °C) is circulated through the refractometer to maintain a stable temperature.

- The eyepiece is adjusted to bring the crosshairs into focus.
- The adjustment knob is turned until the boundary line between the light and dark fields is sharp and coincides with the center of the crosshairs.
- The refractive index is read directly from the instrument's scale.[9]

## Logical Relationships of Physical Properties

The following diagram illustrates the relationship between the molecular structure of **3-Methylanisole-d3** and its key physical and spectroscopic properties.



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Caption: Molecular structure and key physical/spectroscopic properties of **3-Methylanisole-d3**.

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